

An In-depth Technical Guide to 2-Ethylhexanoic Acid, Lead Salt

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Compound of Interest

Compound Name: 2-Ethylhexanoic acid, lead salt

Cat. No.: B168966

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Introduction

2-Ethylhexanoic acid, lead salt, is an organometallic compound with significant industrial applications. It belongs to a class of metal carboxylates that are highly soluble in nonpolar organic solvents, a property that underpins its utility in various processes.^{[1][2]} This technical guide provides a comprehensive overview of its chemical identity, synthesis, physicochemical properties, applications, and toxicological profile, with a focus on providing detailed experimental protocols and clear data presentation for the scientific community.

Chemical Identity and CAS Numbers

The chemical identity of **2-ethylhexanoic acid, lead salt** can be nuanced, leading to the use of multiple CAS numbers. The most specific and frequently cited CAS number is 301-08-6, which corresponds to Lead(II) bis(2-ethylhexanoate).^{[2][3][4]} This indicates a salt where one lead(II) ion is coordinated with two 2-ethylhexanoate anions.

Another commonly encountered CAS number is 16996-40-0.^{[5][6]} This number is also used for **2-ethylhexanoic acid, lead salt**, but may sometimes refer to a salt with an unspecified or different stoichiometry, or a basic salt.^[6] For clarity and specificity, this guide will primarily focus on the well-defined Lead(II) bis(2-ethylhexanoate) (CAS 301-08-6).

Identifier	Value	Reference
Chemical Name	Lead(II) bis(2-ethylhexanoate)	[3][4]
Synonyms	Lead 2-ethylhexanoate, Lead octoate	[3][4]
Primary CAS Number	301-08-6	[2][3][4]
Secondary CAS Number	16996-40-0	[5][6][7]
Molecular Formula	C ₁₆ H ₃₀ O ₄ Pb	[3]
Molecular Weight	493.61 g/mol	[3]

Physicochemical Properties

2-Ethylhexanoic acid, lead salt is typically a viscous liquid with a light yellow or brown color. Its high solubility in organic solvents and insolubility in water are key characteristics for its applications.[5]

Property	Value	Reference
Appearance	Light yellowish brown viscous liquid	[5]
Solubility in Water	Insoluble	[3][5][8]
Solubility in Organic Solvents	Soluble in methyl benzene and turpentine	
Density	1.56 g/cm ³	[3][5][8]
Flash Point	162 °C	[5]
Hydrolytic Sensitivity	No reaction with water under neutral conditions	[8]

Synthesis of 2-Ethylhexanoic Acid, Lead Salt

Several methods are employed for the synthesis of **2-ethylhexanoic acid, lead salt**. The choice of method can depend on the desired purity and scale of production.

Experimental Protocol 1: Synthesis from Lead(II) Oxide

This method involves the direct reaction of lead(II) oxide (PbO) with 2-ethylhexanoic acid.

Materials:

- Lead(II) oxide (PbO)
- 2-Ethylhexanoic acid
- Toluene (or another suitable non-polar solvent)
- Reaction vessel with a stirrer, thermometer, and a Dean-Stark apparatus for water removal
- Heating mantle

Procedure:

- In a reaction vessel, suspend lead(II) oxide in toluene.
- Add a stoichiometric amount of 2-ethylhexanoic acid to the suspension with continuous stirring. A slight excess of the acid can be used to ensure complete reaction of the oxide.
- Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed using the Dean-Stark apparatus.
- Continue the reaction until no more water is collected, indicating the completion of the reaction.
- After cooling, the resulting solution of lead(II) 2-ethylhexanoate in toluene can be used directly or the solvent can be removed under reduced pressure to obtain the neat product.

Experimental Protocol 2: Electrolytic Synthesis

This method provides a high-purity product through the anodic dissolution of lead in an electrolyte containing 2-ethylhexanoic acid.

Materials:

- Lead plate (anode)
- Inert cathode (e.g., stainless steel)
- Electrolyzer with separate anode and cathode compartments (divided by an ion-exchange membrane)
- 2-Ethylhexanoic acid
- Methanol (or another low-weight aliphatic alcohol)
- Potassium 2-ethylhexanoate (as an electroconductive additive)
- DC power supply

Procedure:

- Prepare the anolyte by dissolving 2-ethylhexanoic acid and a small amount of lead 2-ethylhexanoate in methanol.
- Prepare the catholyte by dissolving 2-ethylhexanoic acid and potassium 2-ethylhexanoate in methanol.
- Assemble the electrolyzer with the lead anode and inert cathode in their respective compartments, separated by the ion-exchange membrane.
- Fill the compartments with the prepared anolyte and catholyte solutions.
- Apply a constant direct current to the cell. The lead anode will dissolve and react with the 2-ethylhexanoate ions to form lead(II) 2-ethylhexanoate.
- Maintain the temperature of the electrolyzer (e.g., 50-55 °C) using a water jacket.
- After the desired reaction time, the anolyte containing the product is collected. The product can be isolated by evaporating the solvent.

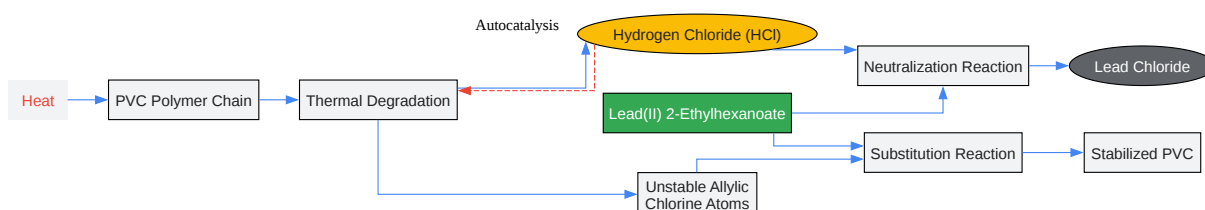
Applications

The primary applications of **2-ethylhexanoic acid, lead salt** are as a heat stabilizer for polyvinyl chloride (PVC) and as a drier in paints, varnishes, and inks.[9]

PVC Stabilization

During processing at high temperatures, PVC undergoes thermal degradation, releasing hydrogen chloride (HCl). This HCl can then catalyze further degradation, leading to discoloration and loss of mechanical properties. Lead stabilizers like **2-ethylhexanoic acid, lead salt**, counteract this process through a two-fold mechanism:

- **HCl Scavenging:** The lead salt reacts with and neutralizes the released HCl, preventing the autocatalytic degradation cascade.
- **Substitution of Labile Chlorine Atoms:** It is believed that the stabilizer can replace unstable allylic chlorine atoms in the PVC polymer chain with more stable carboxylate groups, thus inhibiting the initiation of dehydrochlorination.



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Caption: Mechanism of PVC stabilization by Lead(II) 2-ethylhexanoate.

Paint Drier

In paints and coatings that cure through oxidation, metal carboxylates act as catalysts to accelerate the drying process. Lead(II) 2-ethylhexanoate promotes the oxidative cross-linking of drying oils, facilitating the formation of a solid, durable film.

Toxicological Profile

The toxicity of **2-ethylhexanoic acid, lead salt** is primarily driven by the lead component.^[7] Lead is a well-documented toxic heavy metal with no known biological function in the human body. Exposure can lead to a range of adverse health effects, affecting multiple organ systems.

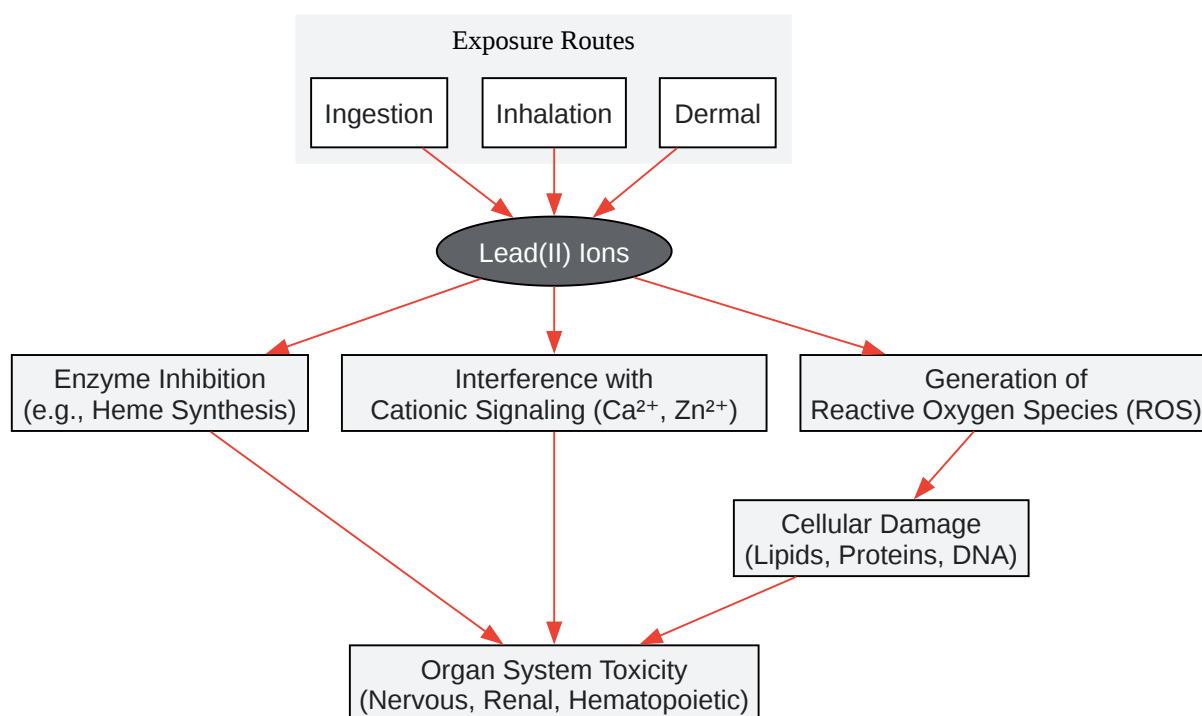
Hazard Classification	Description
Acute Toxicity	Harmful if swallowed or inhaled.
Reproductive Toxicity	May damage the unborn child and is suspected of damaging fertility.
Carcinogenicity	Classified as a potential carcinogen. ^[10]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure, particularly the central nervous system, blood, and kidneys. ^[11]
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects. ^{[10][11]}

Mechanism of Lead Toxicity

Lead exerts its toxic effects through several mechanisms, including:

- **Enzyme Inhibition:** Lead has a high affinity for sulfhydryl groups in proteins, leading to the inhibition of numerous enzymes. A key example is its interference with the enzymes involved in heme synthesis.
- **Interference with Cationic Signaling:** As a divalent cation, lead can mimic and interfere with the function of essential cations like calcium (Ca^{2+}), zinc (Zn^{2+}), and magnesium (Mg^{2+}), disrupting cellular signaling pathways.

- Oxidative Stress: Lead can promote the generation of reactive oxygen species (ROS), leading to oxidative stress and damage to cellular components like lipids, proteins, and DNA.



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Caption: Simplified overview of the cellular toxicity pathways of lead.

Analytical Methods

The analysis of **2-ethylhexanoic acid**, **lead salt**, often involves determining the lead content or quantifying the 2-ethylhexanoic acid moiety, for example, as an impurity in other products.

Experimental Protocol 3: Determination of 2-Ethylhexanoic Acid Impurity by Ion Chromatography

This protocol is adapted from a method for determining 2-ethylhexanoic acid in clavulanate.

Materials and Equipment:

- Dionex ICS-2100 system or equivalent Ion Chromatography (IC) system with a suppressed conductivity detector.
- IonPac® AS11 analytical column or equivalent.
- Deionized water.
- 2-Ethylhexanoic acid standard.
- Sample containing the potential 2-ethylhexanoic acid impurity.

Procedure:

- **Standard Preparation:** Prepare a stock solution of 2-ethylhexanoic acid in deionized water. Create a series of calibration standards by diluting the stock solution to known concentrations.
- **Sample Preparation:** Dissolve a precisely weighed amount of the sample in deionized water to a known volume.
- **Chromatographic Conditions:**
 - **Eluent:** Electrolytically generated potassium hydroxide.
 - **Flow Rate:** As recommended for the column.
 - **Detection:** Suppressed conductivity.
- **Analysis:** Inject the prepared standards and samples into the IC system.
- **Quantification:** Create a calibration curve by plotting the peak area of the 2-ethylhexanoic acid standard against its concentration. Determine the concentration of 2-ethylhexanoic acid in the sample by comparing its peak area to the calibration curve.

Conclusion

2-Ethylhexanoic acid, lead salt (primarily as Lead(II) bis(2-ethylhexanoate), CAS 301-08-6) is a compound with specific industrial uses stemming from its physicochemical properties. Its synthesis is achievable through straightforward chemical reactions or more sophisticated electrochemical methods. While effective as a PVC stabilizer and paint drier, its use is increasingly scrutinized due to the inherent toxicity of lead. Researchers and professionals working with this compound must adhere to strict safety protocols and consider the environmental implications of its use. The detailed protocols and data presented in this guide are intended to support informed research and development activities related to this compound.

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